

An In-Depth Technical Guide to the Cellular Effects of MPI-0441138

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MPI-0441138

CAS No.: 827030-33-1

Cat. No.: B1662966

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

MPI-0441138 is a potent small molecule inducer of apoptosis and growth inhibition in cancer cells. This technical guide provides a comprehensive overview of the cellular effects of **MPI-0441138**, detailing its mechanism of action, impact on cell cycle progression, and the induction of the mitochondrial apoptotic pathway. This document synthesizes available data into structured tables, provides detailed experimental protocols for key assays, and visualizes the underlying molecular pathways and experimental workflows.

Introduction

MPI-0441138, also known as EP128265, is a quinazoline derivative identified as a potent anti-cancer agent. With a molecular formula of C₁₆H₁₄N₃O and a CAS number of 827030-33-1, it has demonstrated significant efficacy in preclinical studies. This guide serves as a technical resource for researchers investigating the cellular and molecular mechanisms of **MPI-0441138**.

Mechanism of Action: Tubulin Polymerization Inhibition

The primary mechanism of action of **MPI-0441138** is the disruption of microtubule dynamics through the inhibition of tubulin polymerization. It shares this mechanism with its close structural analog, MPC-6827 (Verubulin). **MPI-0441138** binds to the colchicine-binding site on β -tubulin, preventing the polymerization of tubulin dimers into microtubules. This disruption of the microtubule network leads to a cascade of cellular events, culminating in cell cycle arrest and apoptosis.

Cellular Effects

Inhibition of Cell Growth and Proliferation

MPI-0441138 is a potent inhibitor of cell growth and proliferation in various cancer cell lines. It exhibits an EC50 of 2 nM for both growth inhibition and apoptosis induction in T47D breast cancer and HCT116 colon cancer cells[1].

Compound	Cell Line	Assay	EC50 (nM)	Reference
MPI-0441138	T47D	Growth Inhibition (ATP-based)	2	[1]
MPI-0441138	HCT116	Growth Inhibition (ATP-based)	2	[1]
MPI-0441138	T47D	Apoptosis (Caspase-3 Activation)	2	[1]
MPI-0441138	HCT116	Apoptosis (Caspase-3 Activation)	2	[1]

Induction of G2/M Cell Cycle Arrest

By disrupting microtubule formation, **MPI-0441138** triggers the spindle assembly checkpoint, leading to a robust arrest of cells in the G2/M phase of the cell cycle. This mitotic arrest

prevents cell division and is a critical prelude to the induction of apoptosis. Treatment of cancer cells with microtubule inhibitors like **MPI-0441138** often leads to an upregulation of cyclin B1 and Cdc2, key regulators of the G2/M transition, contributing to the mitotic block[2][3].

Induction of Apoptosis via the Mitochondrial Pathway

Prolonged G2/M arrest induced by **MPI-0441138** ultimately leads to the activation of the intrinsic, or mitochondrial, pathway of apoptosis. This is characterized by a series of well-defined molecular events:

- Alteration of Mitochondrial Membrane Potential ($\Delta\Psi_m$): Treatment with **MPI-0441138** leads to a loss of the mitochondrial membrane potential, a key early event in the mitochondrial apoptotic cascade[4].
- Translocation of Pro-Apoptotic Proteins: The disruption of the mitochondrial membrane results in the release of pro-apoptotic factors from the mitochondrial intermembrane space into the cytoplasm. These include cytochrome c and Apoptosis-Inducing Factor (AIF)[4].
- Caspase Activation: Cytosolic cytochrome c contributes to the formation of the apoptosome and the activation of initiator caspases (e.g., caspase-9), which in turn activate executioner caspases (e.g., caspase-3).
- DNA Fragmentation: Activated executioner caspases cleave a variety of cellular substrates, leading to the morphological and biochemical hallmarks of apoptosis, including DNA fragmentation, which can be detected by TUNEL assays[4].

Signaling Pathways and Experimental Workflows

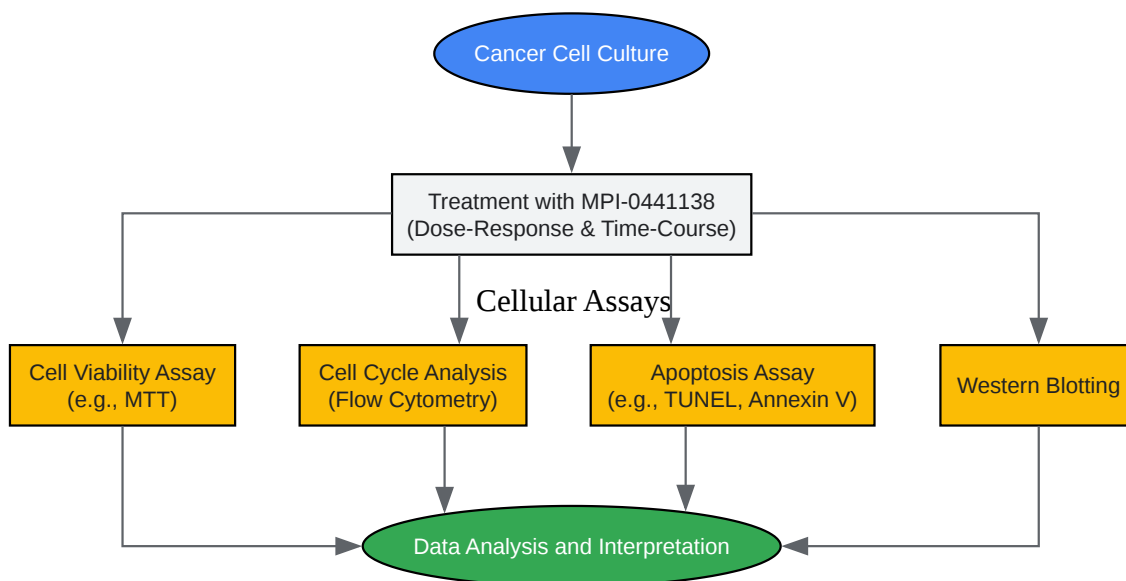
Proposed Signaling Pathway of MPI-0441138



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **MPI-0441138**.

Experimental Workflow for Assessing Cellular Effects



[Click to download full resolution via product page](#)

Caption: General experimental workflow.

Detailed Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol is adapted for a 96-well plate format.

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C and 5% CO₂.
- **Compound Treatment:** Prepare serial dilutions of **MPI-0441138** in culture medium. Remove the old medium from the wells and add 100 μ L of the **MPI-0441138** dilutions. Include vehicle-only wells as a control. Incubate for the desired time period (e.g., 48 or 72 hours).
- **MTT Addition:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 2-4 hours at 37°C until a purple formazan precipitate is visible.

- Solubilization: Carefully remove the medium and add 100 μ L of DMSO or a solubilization buffer to each well to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance at 570 nm using a microplate reader[5].

In Vitro Tubulin Polymerization Assay

This assay measures the effect of **MPI-0441138** on the polymerization of purified tubulin.

- Reagent Preparation: Reconstitute lyophilized bovine tubulin (>99% pure) in a general tubulin buffer (e.g., 80 mM PIPES, pH 6.9, 2 mM MgCl₂, 0.5 mM EGTA) on ice. Prepare a GTP stock solution (e.g., 100 mM).
- Reaction Mixture: In a pre-warmed 96-well half-area plate, prepare the reaction mixture containing tubulin (final concentration 3-4 mg/mL), GTP (final concentration 1 mM), and various concentrations of **MPI-0441138** or a vehicle control in a final volume of 100 μ L.
- Initiation of Polymerization: Transfer the plate to a spectrophotometer pre-warmed to 37°C.
- Kinetic Measurement: Monitor the change in absorbance at 340 nm every 30-60 seconds for 60 minutes. The increase in absorbance corresponds to the extent of tubulin polymerization[1][6].

Western Blot Analysis for Apoptosis Markers

This protocol outlines the detection of key apoptosis-related proteins.

- Cell Lysis: Treat cells with **MPI-0441138** for various time points. Harvest the cells and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Transfer: Separate equal amounts of protein (20-40 μ g) on an SDS-polyacrylamide gel. Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- Immunoblotting:

- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against proteins of interest (e.g., cleaved caspase-3, PARP, Bcl-2, Bax) overnight at 4°C.
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system[7][8].

Conclusion

MPI-0441138 is a potent anti-cancer agent that functions by inhibiting tubulin polymerization, leading to G2/M cell cycle arrest and the induction of apoptosis through the mitochondrial pathway. Its low nanomolar efficacy in vitro makes it a compelling candidate for further preclinical and clinical investigation. The experimental protocols and pathway diagrams provided in this guide offer a framework for researchers to further explore the cellular and molecular effects of this promising compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. search.cosmobio.co.jp](http://search.cosmobio.co.jp) [search.cosmobio.co.jp]
- [2. Role of cyclin B1/Cdc2 up-regulation in the development of mitotic prometaphase arrest in human breast cancer cells treated with nocodazole - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. Critical role of cyclin B1/Cdc2 up-regulation in the induction of mitotic prometaphase arrest in human breast cancer cells treated with 2-methoxyestradiol - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
- [5. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]

- [6. abscience.com.tw \[abscience.com.tw\]](https://abscience.com.tw)
- [7. Apoptosis western blot guide | Abcam \[abcam.com\]](https://abcam.com)
- [8. Determination of Caspase Activation by Western Blot - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Cellular Effects of MPI-0441138]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662966/docs#an-in-depth-technical-guide-to-the-cellular-effects-of-mpi-0441138\]](https://www.benchchem.com/product/b1662966/docs#an-in-depth-technical-guide-to-the-cellular-effects-of-mpi-0441138)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

